

L-Idose-13C-1 pharmacokinetic tracer studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: L-Idose-13C-1

Cat. No.: S12876312

Get Quote

Introduction to L-Idose-13C-1

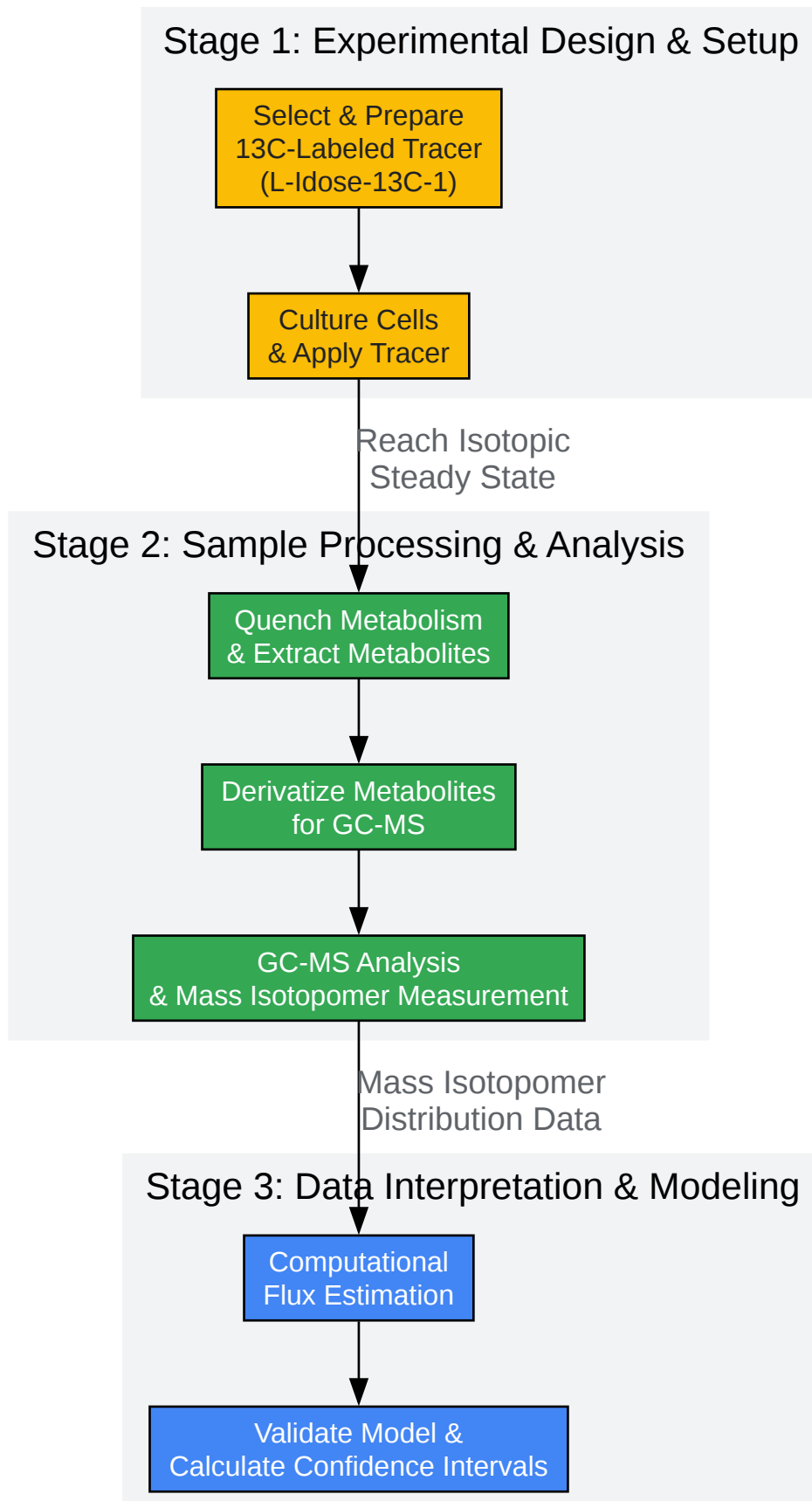
L-Idose-13C-1 is a carbon-13 isotopically labeled form of L-Idose, a rare hexose monosaccharide. It is characterized as the C-5 epimer of D-glucose but is not naturally occurring and is synthesized exclusively for research purposes [1]. Its primary application is as a tracer in metabolic flux studies and as an internal standard for quantitative analysis using techniques like NMR, GC-MS, or LC-MS [2]. A key biochemical property is its role as an efficient substrate for aldose reductase. Research indicates that compared to D-glucose, L-idose has a similar k_{cat} but a significantly lower K_M for this enzyme, making it an attractive alternative for in vitro kinetic characterization and inhibition studies [3].

Application Notes & Experimental Protocols

The value of **L-Idose-13C-1** lies in its use as a precise tool for tracking metabolic pathways. The following protocol outlines how to utilize it in a cell-based metabolic flux analysis (MFA) study.

Experimental Workflow for Metabolic Flux Analysis

The diagram below outlines the key stages of an MFA experiment using a ^{13}C -labeled tracer like **L-Idose-13C-1**.

Metabolic Flux Analysis Workflow with ^{13}C Tracer

[Click to download full resolution via product page](#)

Detailed Methodology for Key Workflow Stages

- **Cell Culture and Tracer Application (Stage 1)**
 - **Procedure:** Culture cells (e.g., A549 lung carcinoma line) in an appropriate medium. For the labeling experiment, replace the standard glucose in the medium with a defined concentration of **L-Idose-13C-1** (e.g., 25 mM) [4]. Incubate the cells for a sufficient duration (e.g., 6 hours) to achieve an **isotopic steady state**, where the ¹³C label has been uniformly incorporated into the metabolic networks of interest [4].
- **Metabolite Extraction and Derivatization (Stage 2)**
 - **Quenching and Extraction:** Rapidly quench cellular metabolism by washing cells with ice-cold saline and adding cold methanol. Subsequently, add water and chloroform for deproteinization. After vortexing and centrifugation, collect the aqueous phase containing polar metabolites and dry it under an air flow [4].
 - **Chemical Derivatization:** To make metabolites volatile for GC-MS, dissolve the dried extract in methoxyamine hydrochloride in pyridine (for oximation) and incubate. Then, add a silylation agent like MBTSTFA (N-(t-butyldimethylsilyl)-N-methyltrifluoroacetamide) and incubate to form t-butyldimethylsilyl derivatives [4].
- **GC-MS Analysis and Flux Estimation (Stage 3)**
 - **GC-MS Parameters:** Use a GC system equipped with a DB-35MS capillary column connected to a mass spectrometer. Employ electron impact (EI) ionization and selected ion monitoring (SIM) mode. A temperature gradient (e.g., from 100°C to 300°C) separates the metabolites [4].
 - **Data Analysis:** The GC-MS data provides the **Mass Isotopomer Distribution (MID)** for each measured metabolite. Input the MIDs into a computational model of the metabolic network (using tools like Metran) to estimate the intracellular fluxes that best fit the observed data. Calculate 95% confidence intervals for each flux to assess the precision of the estimates [4].

Quantitative Data on Tracer Performance

While specific flux data for **L-Idose-13C-1** is not available in the search results, the tables below summarize its chemical properties and general performance metrics for ¹³C tracers in MFA.

Table 1: Physicochemical Properties of L-Idose-13C-1 [1] [2]

Property	Value / Description
Molecular Formula	C ₅ ¹³ CH ₁₂ O ₆
Molecular Weight	181.15 g/mol
IUPAC Name	(2R,3S,4R,5S)-2,3,4,5,6-pentahydroxy(3- ¹³ C)hexanal
CAS Number	Info available from suppliers
SMILES	O=CC@@(HO)O)O)O
Storage	Store under recommended conditions in the Certificate of Analysis

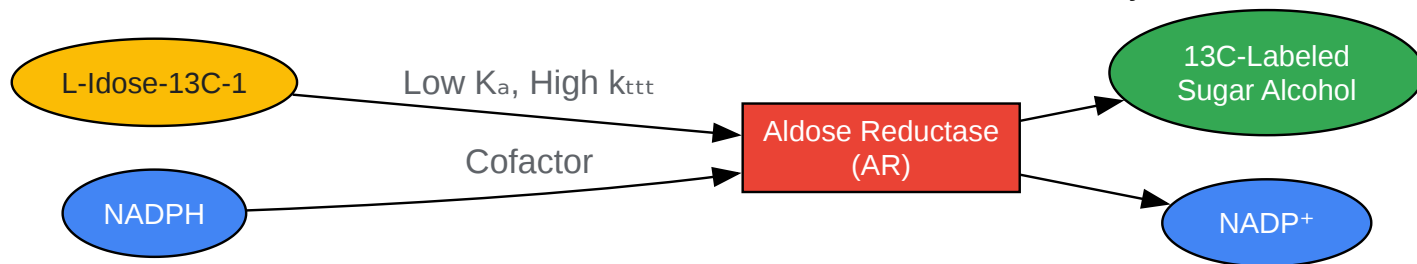
Table 2: Tracer Evaluation Metrics in Metabolic Flux Analysis (Based on [1,2-¹³C₂]Glucose Performance) [4]

Pathway / Network	Preferred Tracer (Example)	Key Performance Insight
Overall Network	[1,2- ¹³ C ₂]Glucose	Provides the most precise flux estimates for glycolysis, PPP, and the overall network.
Glycolysis & PPP	[1,2- ¹³ C ₂]Glucose	Outperforms the commonly used [1- ¹³ C]glucose.
Tricarboxylic Acid (TCA) Cycle	[U- ¹³ C ₅]Glutamine	Preferred for precise analysis of TCA cycle fluxes, especially in systems using multiple substrates.

Visualizing the Target Pathway: Aldose Reductase

A key application of L-idose is studying the aldose reductase pathway. The diagram below illustrates this simplified pathway, showing how **L-Idose-13C-1** serves as a substrate.

L-Idose as a Substrate in the Aldose Reductase Pathway



Click to download full resolution via product page

Conclusion

L-Idose-13C-1 is a powerful biochemical tool, particularly valuable as a tracer for aldose reductase activity and broader metabolic networks. The protocols and data presented here provide a foundation for designing and interpreting tracer studies. As research progresses, you can expect more specific pharmacokinetic data and refined protocols for **L-Idose-13C-1** to become available.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Buy L-Idose-13C-1 [smolecule.com]
2. L-Idose-13C-1 | Stable Isotope [medchemexpress.com]
3. L-Idose: an attractive substrate alternative to D-glucose for ... [pubmed.ncbi.nlm.nih.gov]
4. Evaluation of 13C isotopic tracers for metabolic flux analysis in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [L-Idose-13C-1 pharmacokinetic tracer studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12876312#l-idose-13c-1-pharmacokinetic-tracer-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com